

Application Note: Synthesis of N,N-Dimethylbenzenecarbothioamide via Thionation of N,N-Dimethylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethylbenzenecarbothioamide*

Cat. No.: *B103472*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

N,N-Dimethylbenzenecarbothioamide is a tertiary thioamide derivative. The conversion of amides to their corresponding thioamides is a fundamental transformation in organic synthesis, providing access to a class of compounds with diverse applications in medicinal chemistry and materials science. Thioamides are important building blocks for the synthesis of sulfur-containing heterocycles. One of the most common and effective methods for this transformation is the use of Lawesson's reagent (LR), which serves as a mild and efficient thionating agent.^{[1][2]} This protocol details the synthesis of **N,N-Dimethylbenzenecarbothioamide** from N,N-dimethylbenzamide using Lawesson's reagent.

Reaction Principle

The thionation of an amide with Lawesson's reagent involves the replacement of the carbonyl oxygen atom with a sulfur atom. The reaction proceeds through a four-membered ring intermediate known as a thiaoxaphosphetane.^{[1][2]} The driving force for this reaction is the formation of a thermodynamically stable phosphorus-oxygen double bond in the byproducts.^{[1][2]}

Experimental Protocol

Materials and Equipment:

- N,N-dimethylbenzamide
- Lawesson's reagent (2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide)
- Anhydrous toluene
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert atmosphere setup (e.g., nitrogen or argon)
- Rotary evaporator
- Silica gel for column chromatography
- Ethyl acetate and hexanes for chromatography

Safety Precautions:

- N,N-dimethylbenzamide: May cause skin and eye irritation.[3] Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.[3]
- Lawesson's Reagent: Harmful if swallowed. Causes skin irritation. Handle in a well-ventilated fume hood.
- Toluene: Flammable liquid and vapor. Harmful if inhaled.
- The toxicological properties of the product, **N,N-Dimethylbenzenecarbothioamide**, have not been fully investigated.[4] Standard laboratory safety procedures should be followed, including the use of PPE.[4]

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere, add N,N-dimethylbenzamide (1.0 mmol, 1.0 equiv).
- **Addition of Reagents:** Add anhydrous toluene (approximately 4 mL per mmol of amide) to the flask.^[5] Stir the mixture until the amide is fully dissolved. To this solution, add Lawesson's reagent (0.5-0.6 mmol, 0.5-0.6 equiv).^[5]
- **Reaction:** Heat the reaction mixture to reflux (approximately 110°C for toluene). Monitor the progress of the reaction using Thin Layer Chromatography (TLC) until the starting amide is consumed.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. The solvent can be removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude residue is then purified by column chromatography on silica gel. The use of Lawesson's reagent can sometimes complicate purification due to phosphorus-containing byproducts.^[6] A gradient of ethyl acetate in hexanes is typically effective for eluting the desired thioamide product.

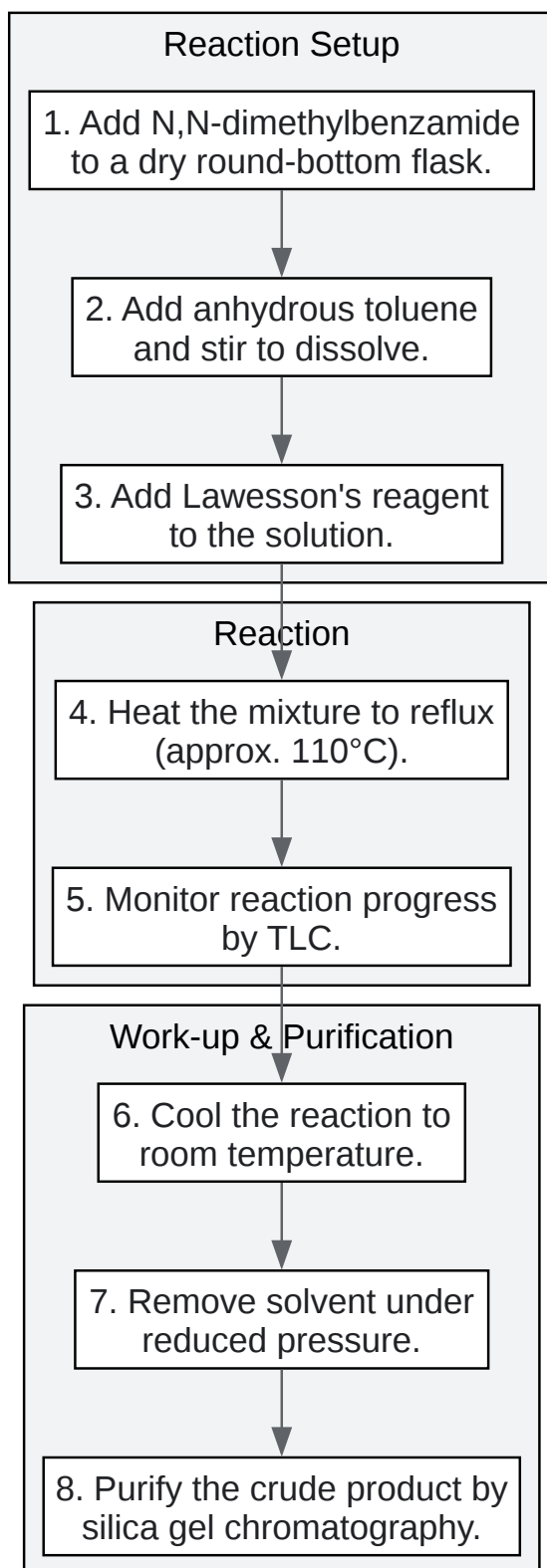
Data Presentation

Reagent/Product	Molecular Weight (g/mol)	Moles (mmol)	Equivalents	Amount
N,N-Dimethylbenzamide	149.19	1.0	1.0	149 mg
Lawesson's Reagent	404.47	0.55	0.55	222 mg
Toluene	-	-	-	4 mL
Product:	165.25	-	-	-
N,N-Dimethylbenzene carbothioamide				

Characterization Data (Literature Values)

Property	Value
Molecular Formula	C9H11NS[7]
Boiling Point	231°C at 760 mmHg[7]
Density	1.083 g/cm ³ [7]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **N,N-Dimethylbenzenecarbothioamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lawesson's Reagent [organic-chemistry.org]
- 2. A Focused Review of Synthetic Applications of Lawesson's Reagent in Organic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N,N-Dimethylbenzamide - Safety Data Sheet [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. BJOC - A chromatography-free and aqueous waste-free process for thioamide preparation with Lawesson's reagent [beilstein-journals.org]
- 6. rsc.org [rsc.org]
- 7. N,N-Dimethylbenzenecarbothioamide | CAS#:15482-60-7 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Application Note: Synthesis of N,N-Dimethylbenzenecarbothioamide via Thionation of N,N-Dimethylbenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103472#step-by-step-guide-to-synthesizing-n-n-dimethylbenzenecarbothioamide-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com